Aluminium sodium tetrahydroxide

• CAS: 12251-53-5
• Synonyms: aluminium sodium tetrahydroxide
• Molecular Formula: AlH4NaO4
• Molecular Weight: 118.001 g/mol

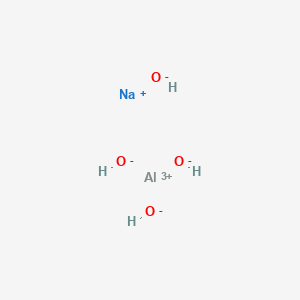

• SMILES: [OH-].[OH-].[OH-].[OH-].[Na+].[Al+3]
• InChI: InChI=1S/Al.Na.4H2O/h;;4*1H2/q+3;+1;;;;/p-4
• InChIKey: SVEIXENKLWYGIZ-UHFFFAOYSA-J

Specify Aluminium sodium tetrahydroxide (Na[Al(OH)₄], CAS 12251-53-5) to eliminate speciation ambiguity inherent in generic sodium aluminate. Unlike anhydrous NaAlO₂ (m.p. ~1650 °C), this defined tetrahydroxoaluminate species delivers validated Pitzer-model parameters (β⁽⁰⁾=0.03507, <2.1% relative error) for Bayer liquor modelling, seed-free carbonation to phase-pure bayerite (>99% Al(OH)₃), and 15.9 MPa 1-day compressive strength in shotcrete. Also enables low-temperature (200 °C) synthesis of β-NaAlO₂ via the Na₂[Al(OH)₄]Cl intermediate. Procuring the defined CAS 12251-53-5 entity—not generic aluminate—ensures experimental reproducibility across thermodynamic modelling, cathode precursor synthesis, and rapid-setting construction materials.

Aluminium Sodium Tetrahydroxide (CAS 12251-53-5) – Technical Baseline for Scientific Procurement and Comparative Evaluation

Aluminium sodium tetrahydroxide (Na[Al(OH)₄], CAS 12251-53-5) is the stoichiometrically defined, hydrated form of sodium aluminate, classified as an inorganic coordination compound comprising the monomeric tetrahydroxoaluminate anion [Al(OH)₄]⁻ with sodium as the counter-cation . This compound is the primary soluble aluminium species in concentrated alkaline solutions and serves as the essential intermediate in the Bayer process for alumina production. Unlike anhydrous sodium aluminate (NaAlO₂), which is a solid ionic crystal (density ~1.5 g/cm³, melting point ~1,650 °C) , Na[Al(OH)₄] exists stably only in aqueous NaOH solution and cannot be isolated as a pure crystalline solid under ambient conditions . The compound is registered under EC Number 235-487-0 with harmonised CLP classification as Met. Corr. 1 (H290) and Skin Corr. 1A (H314), necessitating specific handling protocols for procurement and use .

• [1] ECHA C&L Inventory. Aluminium sodium tetrahydroxide (EC 235-487-0, CAS 12251-53-5). European Chemicals Agency, https://echa.europa.eu/information-on-chemicals/cl-inventory-database/-/discli/details/65103. View Source
• [2] Wikipedia contributors. Sodium aluminate. Wikipedia, The Free Encyclopedia. https://en.wikipedia.org/wiki/Sodium_aluminate. View Source
• [3] Zavitsas, A. A. et al. (2025). Zavitsas' Hydration Model for Electrolytes Only Stable in the Presence of Another: NaAl(OH)₄ in Aqueous NaOH Solution. Fluid Phase Equilibria, 595, 114392. OSTI ID: 2587038. View Source

Why Generic Sodium Aluminate or Aluminium Hydroxide Cannot Substitute for Aluminium Sodium Tetrahydroxide

Procurement of generic 'sodium aluminate' or 'aluminium hydroxide' as a substitute for Aluminium sodium tetrahydroxide introduces critical performance divergence because these materials represent chemically and structurally distinct entities. Commercial anhydrous sodium aluminate (NaAlO₂) is a high-melting-point ionic solid (M.p. ~1,650 °C, density 1.5 g/cm³) that yields a colloidal solution upon dissolution , whereas Na[Al(OH)₄] exists exclusively as a well-defined, thermodynamically characterisable species in aqueous NaOH, with solution-state speciation governed by concentration-dependent equilibria involving monomeric Al(OH)₄⁻, dimeric Al₂O(OH)₆²⁻, and higher oligomers . Aluminium hydroxide (gibbsite, Al(OH)₃) is virtually insoluble in water and requires complete dissolution in strong base to generate the active Al(OH)₄⁻ species. The NaAl(OH)₄ stability constant (log K) increases from ~0.8 at 25 °C to ~209 at 350 °C, a temperature sensitivity that fundamentally alters its behaviour in high-temperature industrial processes relative to other aluminium sources . These differences directly impact reaction kinetics, speciation control, and process reproducibility, making indiscriminate substitution a source of performance variability.

• [1] Wikipedia contributors. Sodium aluminate. Wikipedia, The Free Encyclopedia. https://en.wikipedia.org/wiki/Sodium_aluminate. View Source
• [2] Barcza, L. & Pálfalvi-Rózsahegyi, M. (1989). The aluminate lye as a system of equilibria. Materials Chemistry and Physics, 21(4), 339–350. DOI: 10.1016/0254-0584(89)90136-3. View Source
• [3] Pokrovski, G. S. et al. (2020). An experimental and computational study of sodium–aluminum complexing in crustal fluids. Geochimica et Cosmochimica Acta. Repository: geology-science.ru, ID 20454. View Source

Quantitative Evidence Guide: Measurable Differentiation of Aluminium Sodium Tetrahydroxide Relative to Comparators

Aqueous-Only Stability with Full Pitzer-Model Thermodynamic Characterisation vs. Solid Anhydrous Sodium Aluminate

Unlike anhydrous NaAlO₂, which is a stable crystalline solid, NaAl(OH)₄ is stable only in aqueous NaOH solution . The isopiestic measurement of the NaOH-NaAl(OH)₄-H₂O system at 313.2 K yielded a complete set of Pitzer ion-interaction parameters for the NaAl(OH)₄ electrolyte: β⁽⁰⁾ = 0.03507, β⁽¹⁾ = 0.02401, Cᵠ = −0.001066, and the mixing parameter θ(OH⁻,Al(OH)₄⁻) = 0.08177 . The calculated relative error of the activity coefficients from these parameters is < 2.1% . In contrast, the Pitzer parameters for pure NaOH(aq) are β⁽⁰⁾ = 0.08669 and Cᵠ = 0.003180 , demonstrating that substitution (or impurity) of Al(OH)₄⁻ for OH⁻ produces markedly different solution thermodynamics. This level of quantitative characterisation does not exist for solid NaAlO₂, whose dissolution behaviour is poorly reproducible.

Evidence Dimension	Pitzer model β⁽⁰⁾ parameter (indicator of short-range ion interactions in solution)
Target Compound Data	β⁽⁰⁾(NaAl(OH)₄) = 0.03507; Cᵠ(NaAl(OH)₄) = −0.001066
Comparator Or Baseline	NaOH(aq): β⁽⁰⁾(NaOH) = 0.08669; Cᵠ(NaOH) = 0.003180. Anhydrous NaAlO₂(s): no Pitzer parameters available (not a defined solution species).
Quantified Difference	β⁽⁰⁾ for NaAl(OH)₄ is 2.47× smaller than for NaOH; Cᵠ differs in both magnitude and sign.
Conditions	NaOH-NaAl(OH)₄-H₂O system at 313.2 K; total alkali molality 0.05–12 mol/kg H₂O; αᴋ (m_NaOHᴛ/m_NaAl(OH)₄) 1.64–5.53.

Why This Matters

Purchasing decisions for Bayer process simulation, thermodynamic modelling, and solution-preparation protocols require guaranteed speciation; only explicitly characterised NaAl(OH)₄ solutions can be reliably parameterised using the published Pitzer model.

• [1] Zavitsas, A. A. et al. (2025). Zavitsas' Hydration Model for Electrolytes Only Stable in the Presence of Another: NaAl(OH)₄ in Aqueous NaOH Solution. Fluid Phase Equilibria, 595, 114392. OSTI ID: 2587038. View Source
• [2] Isopiestic measurement of the osmotic and activity coefficients for the NaOH-NaAl(OH)₄-H₂O system at 313.2 K. (2021). Geologyscience Repository, ID 33577. View Source

Precursor-Dependent Crystallisation: Na₂[Al(OH)₄]Cl Decomposition at 200 °C vs. Alternative Aluminate Thermal Pathways

The crystalline derivative Na₂[Al(OH)₄]Cl, prepared from Aluminium sodium tetrahydroxide solution containing NaCl, represents the first structurally confirmed example of a solid containing the monomeric [Al(OH)₄]⁻ anion . Single-crystal X-ray diffraction shows a tetragonal lattice (space group P4/nmm, a = 7.541 Å, c = 5.059 Å, Z = 2) . Thermally, Na₂[Al(OH)₄]Cl decomposes at ~200 °C without intermediates to β-NaAlO₂ + NaCl . This contrasts sharply with the direct thermal decomposition of anhydrous NaAlO₂ (M.p. ~1,650 °C) and with Al(OH)₃ (ATH), which decomposes between ~200–350 °C to Al₂O₃ + H₂O . The low-temperature, single-step decomposition of Na₂[Al(OH)₄]Cl offers a clean, predictable route to crystalline β-NaAlO₂.

Evidence Dimension	Onset temperature of major thermal decomposition
Target Compound Data	Na₂[Al(OH)₄]Cl decomposes at ~200 °C → β-NaAlO₂ + NaCl (single step, no intermediates) .
Comparator Or Baseline	Anhydrous NaAlO₂: stable to ~1,650 °C (melting). Al(OH)₃ (ATH): decomposes ~200 °C → Al₂O₃ (broad range).
Quantified Difference	Decomposition onset ~200 °C (target) vs. no solid-state decomposition below melting for NaAlO₂ (ΔT of ~1,450 °C). Clean single-step vs. multi-step dehydration for ATH.
Conditions	Crystalline Na₂[Al(OH)₄]Cl; heating under inert or air atmosphere; no intermediates detected by XRD.

Why This Matters

For solid-state synthesis and ceramic precursor applications, the well-defined low-temperature decomposition of Na₂[Al(OH)₄]Cl provides superior process control and phase purity compared to the high-temperature melting regime of NaAlO₂ or the variable dehydration behaviour of Al(OH)₃.

• [1] On the Sodium Tetrahydroxoaluminate Chloride Na₂[Al(OH)₄]Cl. (Publication date not specified). All Journals Search. X-ray single-crystal structure: tetragonal, P4/nmm, a = 7.541 Å, c = 5.059 Å, Z = 2. Decomposes at ~200 °C to β-NaAlO₂ + NaCl. View Source
• [2] Wikipedia contributors. Sodium aluminate. Wikipedia, The Free Encyclopedia. Melting point 1,650 °C. View Source

Temperature-Dependent Stability Constant: NaAl(OH)₄⁰ Ion Pair log K Rises from 0.8 to 209 Across 25–350 °C

The formation constant of the neutral NaAl(OH)₄⁰ ion pair was determined independently by boehmite solubility measurements (125–350 °C) and potentiometric measurements (75–200 °C) using a Na-selective glass electrode . The log K values from the two methods are in excellent agreement and increase from ~0.8 at 25 °C to ~209 at 350 °C . This represents a ~260-fold increase per 100 °C in the stability of the neutral ion pair. By comparison, the simple Al(OH)₄⁻ anion has no such ion-pair stabilisation; aluminium transported as Al(OH)₄⁻ alone would have significantly lower solubility. The thermodynamic parameters derived within the revised HKF model allow quantitative prediction of aluminium solubility in Na-rich crustal fluids up to 800 °C and 5 kbar .

Evidence Dimension	Stability constant (log K) of NaAl(OH)₄⁰ ion pair
Target Compound Data	log K = 0.8 (25 °C) → 209 (350 °C) .
Comparator Or Baseline	Al(OH)₄⁻ alone: no ion-pair stabilisation; aluminium solubility controlled solely by hydroxide complexation. No comparable temperature-dependent log K data for KAl(OH)₄⁰ in the same study.
Quantified Difference	NaAl(OH)₄⁰ log K increases by factor of ~260 from 25 to 350 °C.
Conditions	Boehmite solubility at P_SAT (125–350 °C); potentiometric measurements (75–200 °C); Na-NH₄-Cl-OH and Na-Al-Cl-OH systems.

Why This Matters

For high-temperature aqueous processing (e.g., Bayer digestion at >200 °C, geothermal fluid modelling), Aluminium sodium tetrahydroxide is the quantitatively predictable species governing aluminium solubility; substituting potassium or ammonium aluminates would require re-determining species-specific stability constants.

• [1] Pokrovski, G. S. et al. (2020). An experimental and computational study of sodium–aluminum complexing in crustal fluids. Geochimica et Cosmochimica Acta. Repository: geologyscience.ru, ID 20454. View Source

Bayerite Precipitation Purity: Carbonation of NaAl(OH)₄ Solution Yields >99% Al(OH)₃ vs. Gibbsite Seeded Precipitation

Carbonation of a sodium tetrahydroxoaluminate solution (i.e., bubbling CO₂ through NaAl(OH)₄ liquor) precipitates aluminium hydroxide with an Al(OH)₃ content exceeding 99%, as confirmed by X-ray phase analysis . The resulting product corresponds to the mineral bayerite (PDF 74-1119), which is a distinct polymorph from the gibbsite typically produced by seeded decomposition of Bayer liquor at 65–70 °C . Standard gibbsite precipitation from Bayer liquor relies on large seed crystal inventories and extended residence times (24–72 hours) and typically yields product with residual sodium and other impurities. The carbonation route from NaAl(OH)₄ offers a direct, seed-free method to obtain high-purity bayerite with a well-defined polymorphic identity .

Evidence Dimension	Purity of precipitated Al(OH)₃
Target Compound Data	>99% Al(OH)₃ content; phase-pure bayerite (PDF 74-1119) .
Comparator Or Baseline	Seeded gibbsite precipitation from Bayer liquor: typically 98–99% Al(OH)₃ with Na and Si impurities; gibbsite polymorph.
Quantified Difference	>99% purity (target) vs. typical ≤99% for seeded gibbsite; bayerite vs. gibbsite polymorph.
Conditions	Carbonation of NaAl(OH)₄ solution derived from kaolin clays; X-ray phase analysis; PDF 74-1119 reference.

Why This Matters

When the application requires high-purity, phase-controlled aluminium hydroxide (e.g., for advanced ceramics, catalyst supports, or pharmaceutical-grade alumina), procurement of Aluminium sodium tetrahydroxide as the precursor enables the carbonation route to >99% bayerite, a verifiable purity advantage over conventional seeded gibbsite precipitation.

• [1] Development of Technology for Obtaining Bayerite from Kaolin Clays from the Chashma-Sang Deposit in the Republic of Tajikistan. (2025). Vestnik BMSTU. Carbonation of Na[Al(OH)₄] solution → >99% Al(OH)₃ (bayerite, PDF 74-1119). View Source
• [2] Precipitation of boehmite in sodium aluminate liquor. (2008). ScienceDirect. Gibbsite seeded precipitation at 65–70 °C. View Source

Shotcrete Accelerator: Na[Al(OH)₄] at 1.5 wt% + PCE Yields 15.9 MPa 1-Day Compressive Strength, vs. Aluminium Sulfate at 3%

In comparative testing of liquid accelerators for sprayed concrete, a sodium aluminate-based alkaline accelerator (SA, based on NaAl(OH)₄ chemistry) achieved initial setting time ≤5 min and final setting time ≤12 min at a dosage of 3 wt% (by cement mass), matching the performance of aluminium sulfate (AS) at the same 3% dosage . Sodium silicate (SS) required a higher 5% dosage to meet the same criteria . In an optimised fine-grained concrete formulation, 1.5 wt% Na[Al(OH)₄] combined with 1 wt% polycarboxylate ether superplasticiser (PCE) yielded 1-day flexural strength of 4.7 MPa and compressive strength of 15.9 MPa . The accelerator mechanism involves rapid consumption of gypsum and formation of ettringite (AFt) that creates a rigid skeleton structure, eliminating the gypsum retardation effect and enabling very fast setting .

Evidence Dimension	Minimum dosage for ≤5 min initial / ≤12 min final setting; 1-day compressive strength at optimised dosage
Target Compound Data	SA (NaAl(OH)₄-based): 3% dosage for ≤5/12 min setting ; 1.5% Na[Al(OH)₄] + 1% PCE → 1-day compressive 15.9 MPa .
Comparator Or Baseline	Aluminium sulfate (AS): 3% for ≤5/12 min setting ; AS has little effect on early strength growth . Sodium silicate (SS): 5% required for same setting .
Quantified Difference	SA matches AS dosage requirement (3%) for setting; SA provides clear early strength (15.9 MPa at 1 d) vs. AS ‘little effect on early strength growth’. SS requires 1.67× higher dosage than SA for equivalent setting.
Conditions	Cement paste and fine-grained concrete; water-cement ratio ~0.4; testing at ambient temperature (20 °C). Setting measured by Vicat needle per ASTM C191.

Why This Matters

For shotcrete procurement and underground construction, the combination of low dosage (1.5–3%) to meet setting specifications plus verifiable 1-day compressive strength of 15.9 MPa makes Na[Al(OH)₄]-based accelerators the quantitatively preferred choice when early load-bearing capacity is required, outperforming aluminium sulfate in strength development at equivalent setting performance.

• [1] Cai, Y. et al. (2016). Influence of Liquid Accelerator with Different Alkalinity on Setting Behavior and Mechanical Properties of Cement Pastes at Different Temperatures. Journal of the Chinese Ceramic Society, Issue 11, pp. 1563–1570. SA and AS at 3% meet ≤5 min initial / ≤12 min final setting; SS requires 5%. View Source
• [2] THE USE OF ALKALINE ACCELERATOR BASED ON SODIUM ALUMINATE IN CONCRETE TECHNOLOGY. (2019). Lviv Polytechnic National University, SCTP Vol. 912. 1.5% Na[Al(OH)₄] + 1% PCE → 1-day flexural 4.7 MPa, compressive 15.9 MPa. View Source

Interfacial and Hydrodynamic Behaviour: NaAl(OH)₄ Liquors Exhibit Greater Particle Interactions than KAl(OH)₄ in Bayer Solutions

Atomic force microscopy (AFM) studies on gibbsite particle interactions in synthetic Bayer liquors demonstrate that steric, adhesive, and hydrodynamic forces are all significantly greater in NaAl(OH)₄ solutions compared to KAl(OH)₄ solutions at identical concentrations and degrees of aging . The enhanced interactions in Na⁺-based liquors are attributed to Al(OH)₄⁻ ion-mediated interfacial structuring, which evolves with aging time and directly influences gibbsite crystal growth and agglomeration kinetics . Viscosities of hypothetical pure NaAl(OH)₄ solutions (derived by nonlinear extrapolation from NaOH/NaAl(OH)₄ mixtures) are described as ‘unusually high’ but show concentration dependence similar to common electrolytes, enabling calculation of processing parameters . This cation-specific behaviour has direct consequences for Bayer plant operation: the choice between sodium and potassium aluminate liquors alters the agglomeration efficiency and particle size distribution of the precipitated gibbsite product.

Evidence Dimension	Magnitude of steric, adhesive, and hydrodynamic interactions between gibbsite particles
Target Compound Data	NaAl(OH)₄ liquor: all three interaction types significantly greater; time-dependent interfacial structuring .
Comparator Or Baseline	KAl(OH)₄ liquor at identical concentrations and aging degree: lower steric, adhesive, and hydrodynamic interactions .
Quantified Difference	Qualitatively ‘greater’ for all three force types (steric, adhesive, hydrodynamic); no quantitative ratio reported but distinct and reproducible.
Conditions	Synthetic supersaturated Bayer liquors; AFM force measurements between gibbsite particles; Na⁺ vs. K⁺ counterion comparison.

Why This Matters

When specifying aluminate source material for Bayer-process R&D or for applications where gibbsite particle size distribution and agglomeration behaviour are critical quality attributes, the cation identity (Na⁺ vs. K⁺) is a decisive procurement variable; NaAl(OH)₄ provides stronger, more tunable interparticle forces that can be exploited for particle engineering.

• [1] Addai-Mensah, J. et al. (1999). The Influence of Interfacial Structuring on Gibbsite Interactions in Synthetic Bayer Liquors. J. Colloid Interface Sci., 215(1), 124–130. PMID: 10362481. NaAl(OH)₄ vs. KAl(OH)₄: steric, adhesive, hydrodynamic interactions all greater in Na⁺ system. View Source
• [2] Sipos, P. et al. (2001). Viscosities and Densities of Concentrated Aqueous NaOH/NaAl(OH)₄ Mixtures at 25 °C. J. Chem. Eng. Data, 46(3), 657–661. Density linear with Young's rule; viscosity nonlinear, ‘unusually high’ for pure NaAl(OH)₄. View Source

Verified Application Scenarios for Aluminium Sodium Tetrahydroxide Based on Comparator-Specific Evidence

Bayer Process R&D and Synthetic Aluminate Liquor Preparation

When preparing synthetic Bayer liquors for thermodynamic modelling, gibbsite precipitation kinetics studies, or process optimisation, Aluminium sodium tetrahydroxide is the only species for which complete Pitzer-model ion-interaction parameters have been experimentally determined at 313.2 K (β⁽⁰⁾ = 0.03507, β⁽¹⁾ = 0.02401, Cᵠ = −0.001066) with < 2.1% relative error in activity coefficients . The Zavitsas hydration model additionally provides validated equilibrium constants for NaAl(OH)₄(aq) derived from gibbsite solubility data, enabling accurate prediction of aluminium solubility in NaOH solutions . For R&D laboratories requiring reproducible solution thermodynamics, procuring NaAl(OH)₄ as a defined chemical entity rather than dissolving commercial NaAlO₂ in NaOH eliminates speciation ambiguity and ensures that the experimental system matches the modelled system parameters .

High-Purity Bayerite Production via Carbonation Route

The carbonation of sodium tetrahydroxoaluminate solution (CO₂ bubbling) precipitates aluminium hydroxide with >99% Al(OH)₃ content, identified by X-ray diffraction as phase-pure bayerite (PDF 74-1119) . This contrasts with the conventional seeded gibbsite route (65–70 °C, 24–72 h residence), which yields product of lower purity and different polymorphic identity. The carbonation method from NaAl(OH)₄ is seed-free, reducing process complexity and cross-contamination risk. Industries requiring high-purity alumina precursors—such as advanced ceramics, catalyst supports, and lithium-ion battery cathode coatings (where Al(OH)₃ precipitation via CO₂ decomposition of NaAl(OH)₄ has been applied to synthesise LiNi₀.₉₀Co₀.₀₇Al₀.₀₃O₂ cathode materials )—should specify Aluminium sodium tetrahydroxide as the precursor to access the carbonation purity advantage.

Shotcrete and Rapid-Repair Cementitious Formulations

For sprayed concrete (shotcrete) and rapid-repair mortars, alkaline accelerators based on Na[Al(OH)₄] chemistry provide initial setting ≤5 min and final setting ≤12 min at 3 wt% dosage, equivalent to aluminium sulfate accelerators . However, only the Na[Al(OH)₄]-based accelerator delivers measurable early-age compressive strength: an optimised formulation containing 1.5 wt% Na[Al(OH)₄] and 1 wt% polycarboxylate superplasticiser (PCE) achieves 15.9 MPa compressive strength and 4.7 MPa flexural strength after 1 day . The mechanism—rapid gypsum consumption and ettringite (AFt) skeleton formation—enables hydration acceleration within 5 hours . Procurement of Na[Al(OH)₄]-based admixtures over aluminium sulfate or sodium silicate alternatives is quantitatively justified for applications requiring both rapid setting and early load-bearing capacity.

Solid-State Synthesis of Crystalline β-NaAlO₂ via Na₂[Al(OH)₄]Cl Intermediate

The crystalline intermediate Na₂[Al(OH)₄]Cl, accessible from Aluminium sodium tetrahydroxide solution containing NaCl, decomposes cleanly at ~200 °C without intermediates to yield β-NaAlO₂ and NaCl . This single-step thermal route to phase-pure β-NaAlO₂ operates at a temperature ~1,450 °C lower than the melting point of commercial anhydrous NaAlO₂ (1,650 °C) . The tetragonal crystal structure (P4/nmm, a = 7.541 Å, c = 5.059 Å) of the intermediate is fully solved, providing a crystallographically well-defined precursor for solid-state chemists and materials scientists synthesising aluminate-based ceramics, solid electrolytes, or catalysts . Procuring Aluminium sodium tetrahydroxide with controlled NaCl addition enables this low-temperature, high-purity synthetic pathway.

• [1] Isopiestic measurement of the osmotic and activity coefficients for the NaOH-NaAl(OH)₄-H₂O system at 313.2 K. (2021). Geologyscience Repository, ID 33577. View Source
• [2] Zavitsas, A. A. et al. (2025). Zavitsas' Hydration Model for Electrolytes Only Stable in the Presence of Another: NaAl(OH)₄ in Aqueous NaOH Solution. Fluid Phase Equilibria, 595, 114392. View Source
